

Structural & Toxicological Divergence: Lilial vs. [(3,7-Dimethyloctyl)oxy]acetaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [(3,7-Dimethyloctyl)oxy]acetaldehyde

CAS No.: 41767-05-9

Cat. No.: B13831510

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Executive Summary: The Imperative for Aliphatic Alternatives

The prohibition of Lilial (Butylphenyl Methylpropional) in the European Union (March 2022) under the CMR (Carcinogenic, Mutagenic, or Reprotoxic) classification has forced a paradigm shift in fragrance chemistry. The toxicity of Lilial is intrinsic to its metabolic conversion into p-tert-butylbenzoic acid (TBBA), a potent testicular toxicant.

This guide analyzes [(3,7-Dimethyloctyl)oxy]acetaldehyde (CAS 41767-05-9), a saturated aliphatic ether aldehyde, as a structural and functional alternative. We demonstrate that by excising the aromatic ring while retaining the specific steric bulk and oxygen spacing of the osmophore, this molecule preserves the "Muguet" (Lily of the Valley) olfactive profile while eliminating the pharmacophore responsible for Reprotoxicity Category 1B.

Structural Analysis & Physicochemical Comparison

The core challenge in replacing Lilial is mimicking its osmophore—the specific arrangement of hydrophobic and polar groups that triggers the olfactory receptor (likely OR1D2)—without retaining the toxicophore (the p-tert-butylphenyl group).

Molecular Architecture

- Lilial: Relies on a rigid benzene ring to space the bulky lipophilic tert-butyl group from the polar aldehyde head.
- Target (Ether Aldehyde): Utilizes a flexible aliphatic chain (3,7-dimethyloctyl, derived from tetrahydrogeraniol) linked via an ether oxygen. The ether oxygen mimics the electron density of the aromatic ring, while the 3,7-dimethyl substitution provides the necessary steric bulk to fit the receptor pocket.

Property Comparison Table

Property	Lilial (Butylphenyl Methylpropional)	[(3,7-Dimethyloctyl)oxy] acetaldehyde	Significance
CAS Number	80-54-6	41767-05-9	Regulatory ID
Structure Type	Aromatic Aldehyde	Aliphatic Ether Aldehyde	Key Toxicity Differentiator
Molecular Weight	204.31 g/mol	200.32 g/mol	Similar volatility/diffusion
LogP (Est.)	4.2	3.7	Target is slightly more hydrophilic
Vapor Pressure	0.005 mmHg @ 25°C	~0.018 mmHg @ 25°C	Target has higher substantivity
Odor Profile	Muguet, Fresh, Floral	Muguet, Green, Waxy, Citrus	Functional equivalence
EU Status	Banned (Reprotox 1B)	Safe / REACH Registered	Regulatory compliance

Toxicological Divergence & Metabolic Pathways

The safety profile of the target molecule is defined by its inability to form the toxic metabolite TBBA.

Lilial Toxicity Mechanism

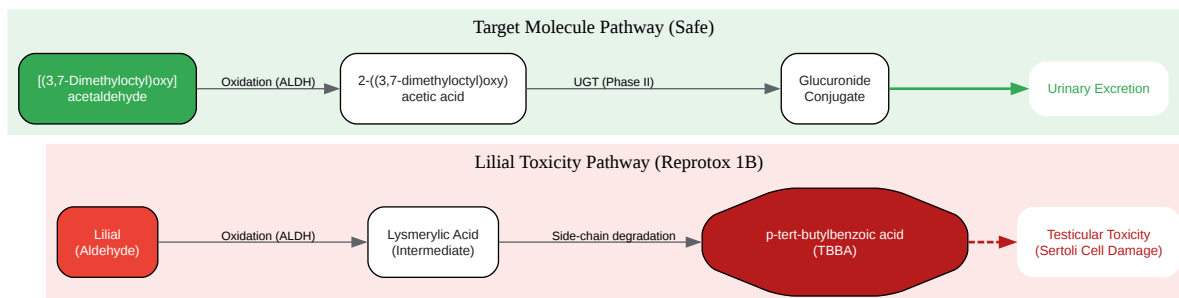
Lilial undergoes oxidation at the aldehyde group to form Lysmerylic Acid, followed by side-chain degradation (beta-oxidation-like processes) that yields p-tert-butylbenzoic acid (TBBA). TBBA targets the Sertoli cells in the testes, disrupting spermatogenesis and causing reproductive toxicity.

Target Molecule Safety Mechanism

[(3,7-Dimethyloctyl)oxy]acetaldehyde lacks the aromatic ring. Its metabolism follows two likely safe pathways:

- Oxidation: The aldehyde oxidizes to 2-((3,7-dimethyloctyl)oxy)acetic acid. This is a polar alkoxyacetic acid, easily conjugated (glucuronidation) and excreted.
- Ether Cleavage: O-dealkylation yields 3,7-dimethyloctanol (Tetrahydrogeraniol) and glycolic acid, both of which are benign and naturally metabolized.

Metabolic Pathway Diagram (Graphviz)



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Figure 1: Comparative metabolic pathways highlighting the formation of the toxic TBBA metabolite from Lilial versus the benign excretion pathway of the aliphatic ether alternative.

Experimental Protocols

Synthesis of [(3,7-Dimethyloctyl)oxy]acetaldehyde

Methodology: Modified Williamson Ether Synthesis followed by Acetal Hydrolysis. Rationale: Direct alkylation of an alcohol with a halo-acetal prevents aldehyde polymerization and allows for controlled hydrolysis.

Reagents:

- 3,7-Dimethyloctanol (Tetrahydrogeraniol)
- Chloroacetaldehyde dimethyl acetal
- Sodium Hydroxide (NaOH), granular
- Tetrabutylammonium bromide (TBAB) - Phase Transfer Catalyst
- Formic acid or dilute HCl (for hydrolysis)

Step-by-Step Protocol:

- Etherification (Phase Transfer Catalysis):
 - In a 3-neck round bottom flask equipped with a reflux condenser and mechanical stirrer, charge 1.0 eq of 3,7-Dimethyloctanol and 1.2 eq of Chloroacetaldehyde dimethyl acetal.
 - Add 2.0 eq of granular NaOH and 0.05 eq of TBAB.
 - Heat the mixture to 100-110°C with vigorous stirring for 6-8 hours.
 - Monitoring: Check consumption of alcohol via GC-FID.
 - Workup: Cool to RT, add water to dissolve salts. Separate the organic phase. Wash with brine.^[1] Distill the intermediate (Dimethyl acetal) under vacuum to remove unreacted starting materials.
- Hydrolysis (Acetal Deprotection):
 - Dissolve the purified acetal in acetone/water (4:1).
 - Add catalytic Formic Acid (or 1N HCl) and heat to 50°C for 2 hours.
 - Rationale: Mild acidic conditions prevent aldol condensation of the liberated aldehyde.
 - Purification: Neutralize with NaHCO₃, extract with Ethyl Acetate, dry over MgSO₄, and perform fractional distillation under high vacuum.

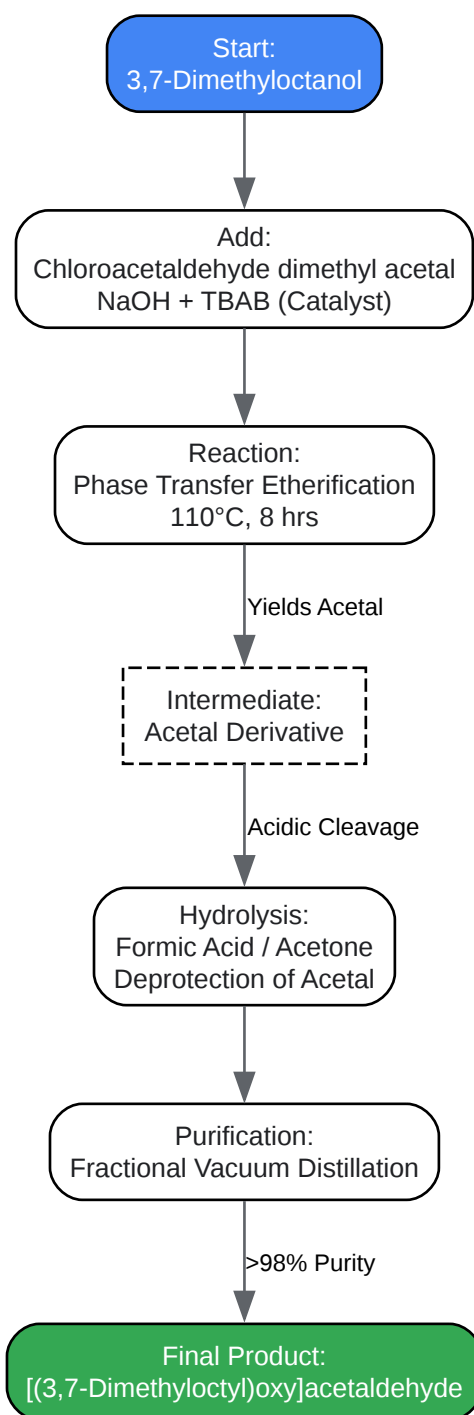
Analytical Validation (GC-MS)

To distinguish the target from potential unsaturated impurities (e.g., citronellyl derivatives), use the following parameters:

- Column: DB-Wax or equivalent polar column (30m x 0.25mm, 0.25µm film).
- Carrier Gas: Helium @ 1.0 mL/min.
- Temp Program: 60°C (hold 1 min) -> 20°C/min -> 240°C (hold 5 min).

- MS Source: EI (70 eV).
- Diagnostic Ions:
 - Look for m/z 75 (base peak for alkoxyacetaldehydes, $[RO=CH-CH_3]^+$ rearrangement).
 - Absence of m/z 69 (characteristic of unsaturated terpenoid tails like prenyl/geranyl) confirms saturation.

Synthesis Workflow Diagram (Graphviz)



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Figure 2: Step-by-step synthesis workflow utilizing phase transfer catalysis to form the stable acetal intermediate, followed by controlled hydrolysis.

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- To cite this document: BenchChem. [Structural & Toxicological Divergence: Lilial vs. [(3,7-Dimethyloctyl)oxy]acetaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13831510/docs#structural-toxicological-divergence-lilial-vs-3-7-dimethyloctyl-oxy-acetaldehyde\]](https://www.benchchem.com/product/b13831510/docs#structural-toxicological-divergence-lilial-vs-3-7-dimethyloctyl-oxy-acetaldehyde)

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